

LC-MS/MS protocol for quantification of Procyazine in plant tissues.

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Compound of Interest

Compound Name: Procyazine

CAS No.: 32889-48-8

Cat. No.: B166669

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Senior Application Scientist Note

Topic: LC-MS/MS Protocol for Quantification of **Procyazine** in Plant Tissues.

A Note on the Analyte: The term "**Procyazine**" does not correspond to a registered or commonly known pesticide. The "-azine" suffix strongly suggests a triazine herbicide. This protocol has been developed for Propazine, a representative s-triazine herbicide, assuming "**Procyazine**" was a typographical error. The principles and methodologies detailed herein are broadly applicable to other similar triazine pesticides and can be adapted with analyte-specific parameter optimization.

Application Note: A Robust QuEChERS-Based LC-MS/MS Method for the Quantification of Propazine in Plant Tissues

Introduction and Principle

The quantification of herbicide residues in agricultural products is paramount for ensuring consumer safety, adhering to regulatory limits (Maximum Residue Limits, MRLs), and conducting environmental fate studies. Propazine is a selective, pre-emergence triazine herbicide used for weed control in crops such as sorghum. Its potential persistence in soil and uptake by plants necessitates sensitive and reliable analytical methods for its detection in various plant matrices.

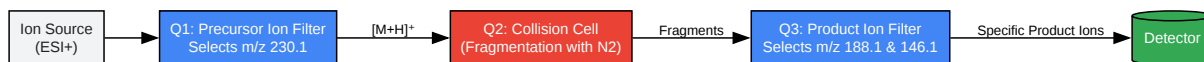
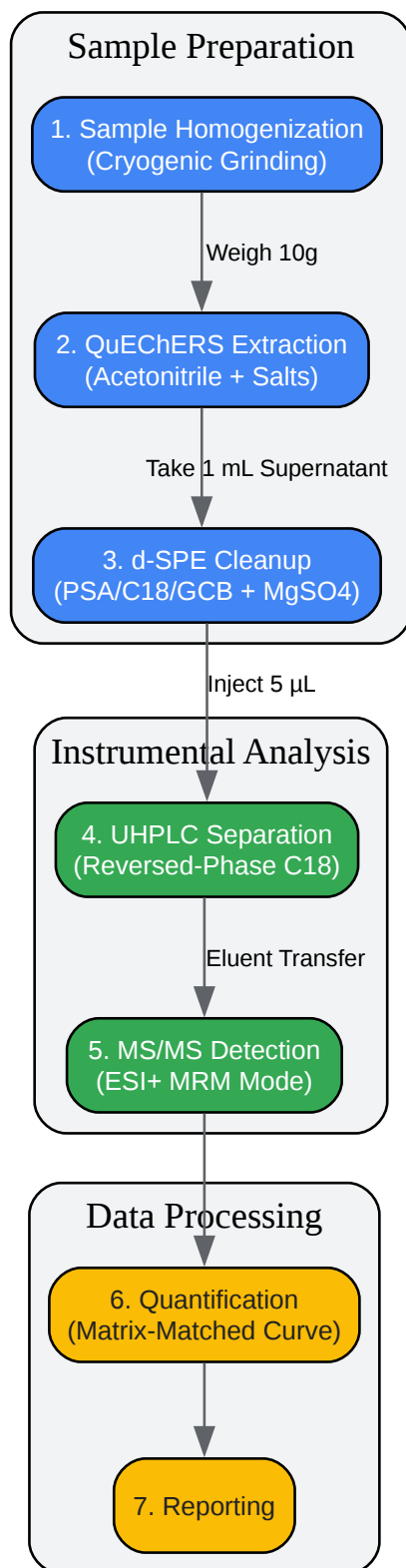
Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS) is the definitive technique for this application due to its exceptional sensitivity, specificity, and ability to handle complex sample matrices.^[1] This protocol employs the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation method, which provides efficient extraction and cleanup of pesticides from high-moisture plant samples.^[2]

The core principle of this method involves:

- **Homogenization:** Creating a uniform sample matrix to ensure representative analysis.
- **Extraction:** Using acetonitrile and salting-out to efficiently extract Propazine from the plant tissue into an organic phase.
- **Cleanup:** Employing dispersive Solid-Phase Extraction (d-SPE) to remove interfering matrix components like pigments, sugars, and organic acids.
- **Analysis:** Separating the analyte from residual interferences using Ultra-High-Performance Liquid Chromatography (UHPLC) and subsequent detection and quantification via tandem mass spectrometry operating in Multiple Reaction Monitoring (MRM) mode.

Experimental Workflow Overview

The entire process from sample receipt to final data analysis follows a systematic and validated pathway to ensure data integrity and reproducibility.



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Sources

- 1. scispace.com [scispace.com]
- 2. [QuEChERS Method for Pesticide Residue Analysis | Phenomenex](#) [phenomenex.com]
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